

Navigating the Risks: A Technical Guide to 2-Methoxyethyl Acrylate Exposure

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Compound of Interest

Compound Name: 2-Methoxyethyl acrylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the health and safety risks associated with exposure to **2-Methoxyethyl acrylate** (2-MEA). Aimed at professionals in research and drug development, this document synthesizes current toxicological data, outlines experimental methodologies, and elucidates the mechanisms of toxicity to ensure safe handling and informed risk assessment.

Executive Summary

2-Methoxyethyl acrylate (CAS No. 3121-61-7) is a flammable and corrosive liquid that poses significant health risks.^{[1][2]} It is harmful if swallowed, toxic if inhaled or in contact with skin, and can cause severe skin burns and eye damage.^{[1][3]} Furthermore, 2-MEA is suspected of causing genetic defects and may damage fertility and the unborn child.^{[1][3][4][5]} The systemic toxicity of 2-MEA is largely attributed to its metabolites, 2-methoxyethanol (2-ME) and subsequently 2-methoxyacetic acid (MAA), which is a known reproductive toxicant.^[6] This guide provides an in-depth analysis of the available data to support robust safety protocols in laboratory and manufacturing settings.

Physicochemical Properties

A clear, colorless liquid with a sharp, musty odor, 2-MEA's physical properties are crucial for understanding its behavior and potential for exposure.^{[1][2]}

Property	Value	Reference
Molecular Formula	C6H10O3	[1]
Molecular Weight	130.14 g/mol	[1]
Boiling Point	156 °C at 760 mmHg	[1]
Melting Point	-44.99 °C	[4]
Flash Point	60 °C (closed cup)	[4]
Density	1.012 g/cm ³ at 25 °C	[4]
Water Solubility	144 g/L at 20 °C	[4]
Vapor Pressure	22.7 hPa at 61 °C	[4]
Vapor Density	4.49 (Air = 1)	[2]

Toxicological Profile

Exposure to 2-MEA can result in a range of adverse health effects, from acute toxicity to long-term reproductive damage. The following tables summarize the key quantitative toxicological data.

Acute Toxicity

Endpoint	Species	Route	Value	Guideline	Reference
LD50	Rat (male and female)	Oral	404 mg/kg	OECD TG 401	[1]
LD50	Rabbit (male)	Dermal	252.5 mg/kg	OECD TG 402	[1]
LC50	Rat (male)	Inhalation (4h)	2.7 mg/L	OECD TG 403	[1]

Irritation and Sensitization

Endpoint	Species	Result	Guideline	Reference
Skin Irritation	Rabbit	Very slight erythema	OECD TG 404	[7]
Eye Irritation	Rabbit	Causes serious eye damage	-	[1]
Skin Sensitization	-	May cause an allergic skin reaction	OECD TG 429	[1]

Genotoxicity

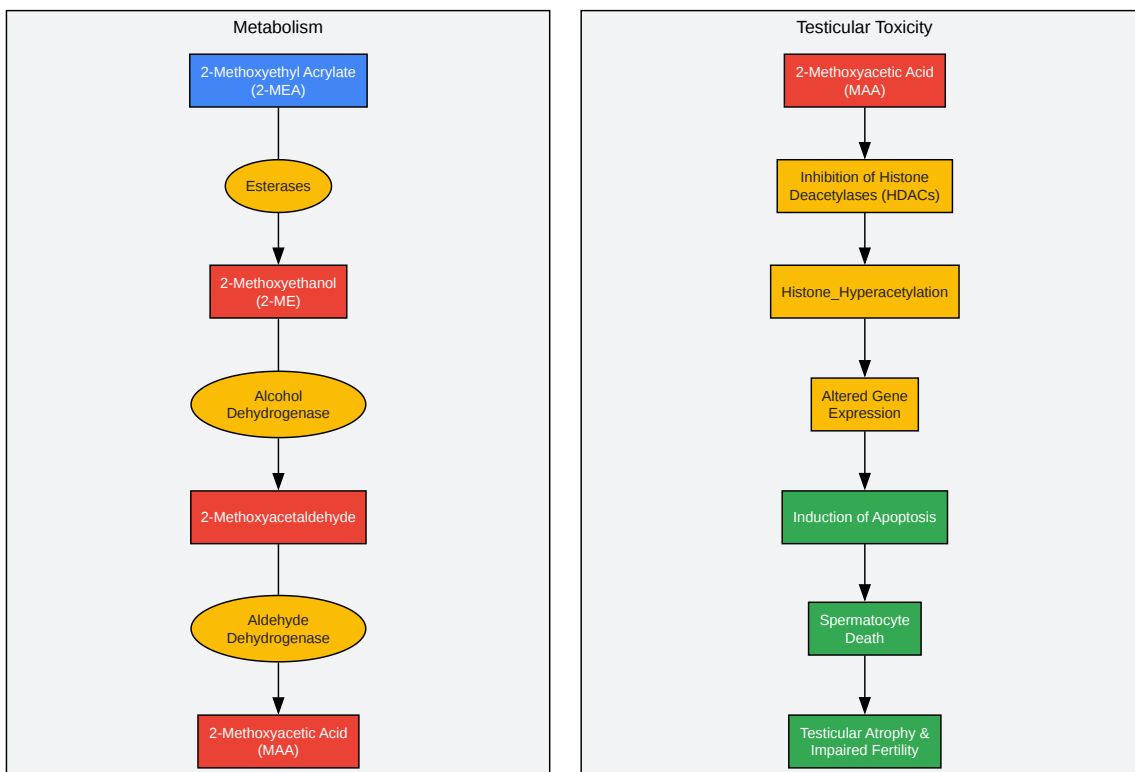
Assay	System	Result	Guideline	Reference
Ames Test	S. typhimurium / E. coli	Negative	OECD TG 471	[1]
In vivo Micronucleus Test	Mouse	Positive (for ethyl and methyl acrylate)	-	[8]

Reproductive and Developmental Toxicity

2-MEA is classified as a substance that may damage fertility and the unborn child.[1][3][4][5] This is primarily due to its metabolism to 2-methoxyethanol and its toxic metabolite, 2-methoxyacetic acid (MAA).[6] MAA has been shown to induce testicular toxicity by causing apoptosis of spermatocytes.[4][9]

Mechanism of Toxicity

The primary mechanism for the reproductive toxicity of 2-MEA involves its metabolic activation.



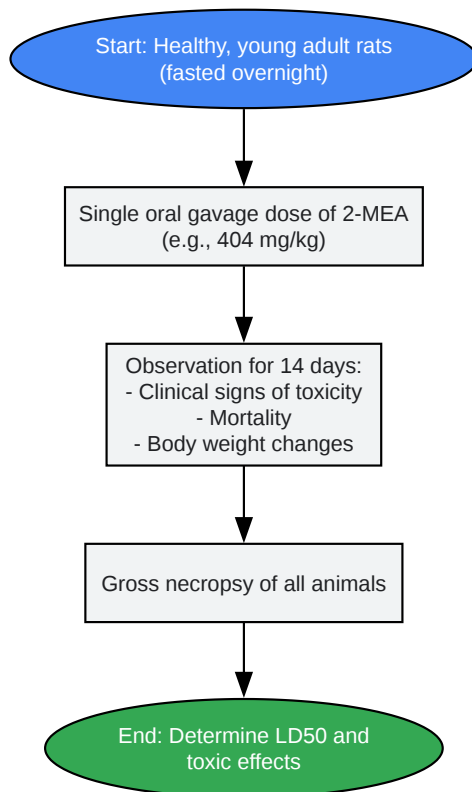
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Metabolism and Testicular Toxicity Pathway of 2-MEA.

Experimental Protocols

The toxicological data for 2-MEA have been generated using standardized experimental protocols, primarily following OECD guidelines. Below are generalized workflows for key toxicological assessments.

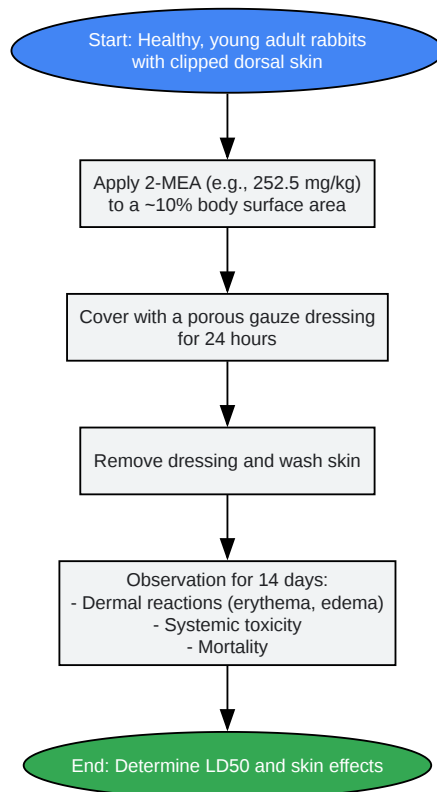
Acute Oral Toxicity (based on OECD TG 401)



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Workflow for Acute Oral Toxicity Study.

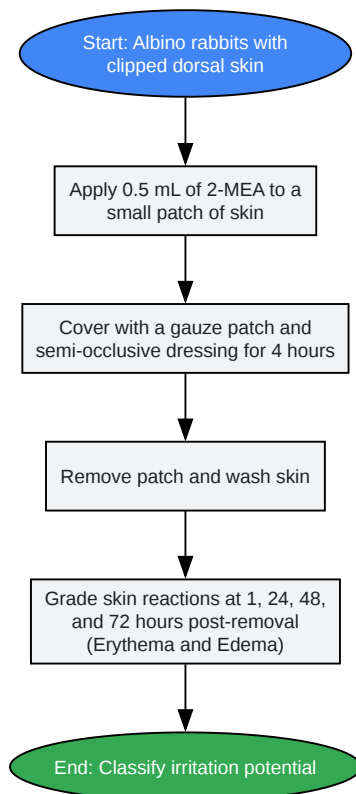
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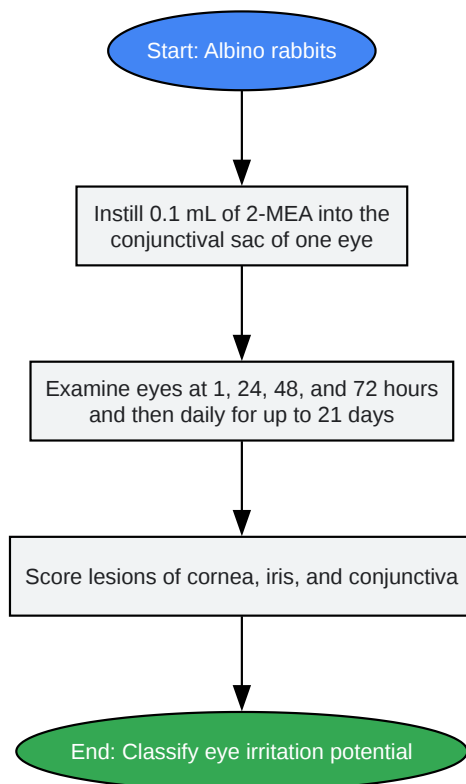
Skin Irritation (based on OECD TG 404)



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Workflow for Skin Irritation Study.

Eye Irritation (based on OECD TG 405)



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Workflow for Eye Irritation Study.

Safety Precautions and Handling

Given the significant health hazards, strict safety protocols are mandatory when handling 2-MEA.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of vapors.[\[4\]](#)[\[9\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear appropriate chemical-resistant gloves.[\[4\]](#)[\[9\]](#)
 - Eye Protection: Use chemical safety goggles and a face shield.[\[4\]](#)

- Skin Protection: Wear protective clothing to prevent skin contact.[4][9]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[1]
- Handling:
 - Avoid contact with skin, eyes, and clothing.[4][9]
 - Do not breathe vapor or mist.[4][9]
 - Keep away from heat, sparks, and open flames.[4][9]
 - Ground and bond containers when transferring material.[4]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[4][9]

First Aid Measures

Immediate action is critical in case of exposure.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[4]

Conclusion

2-Methoxyethyl acrylate is a hazardous chemical with a well-documented toxicological profile. Its acute toxicity, corrosive nature, and, most notably, its reproductive toxicity mediated by its metabolite 2-methoxyacetic acid, necessitate stringent safety measures. Researchers,

scientists, and drug development professionals must adhere to rigorous handling procedures, utilize appropriate personal protective equipment, and be prepared for emergency response to mitigate the risks associated with this compound. A thorough understanding of its toxicological properties is paramount for ensuring a safe working environment and for the accurate assessment of its potential risks in any application.

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